

# An In-Depth Technical Guide to 5'-Hydroxyphenyl Carvedilol-d5

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## Compound of Interest

Compound Name: *5'-Hydroxyphenyl Carvedilol-d5*

Cat. No.: B13451602

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CAS Number: 1189704-21-9

This technical guide provides a comprehensive overview of **5'-Hydroxyphenyl Carvedilol-d5**, a deuterated metabolite of the cardiovascular drug Carvedilol. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, analytical applications, and metabolic context.

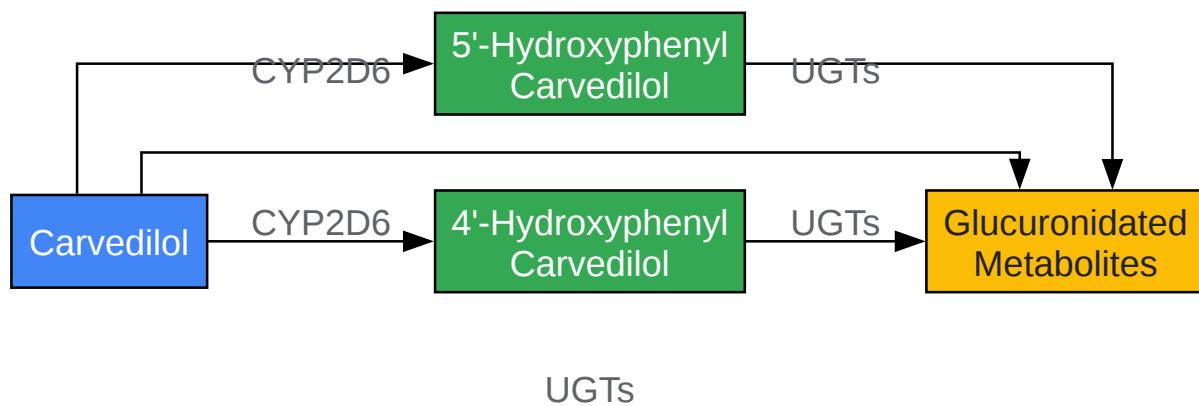
## Core Compound Properties

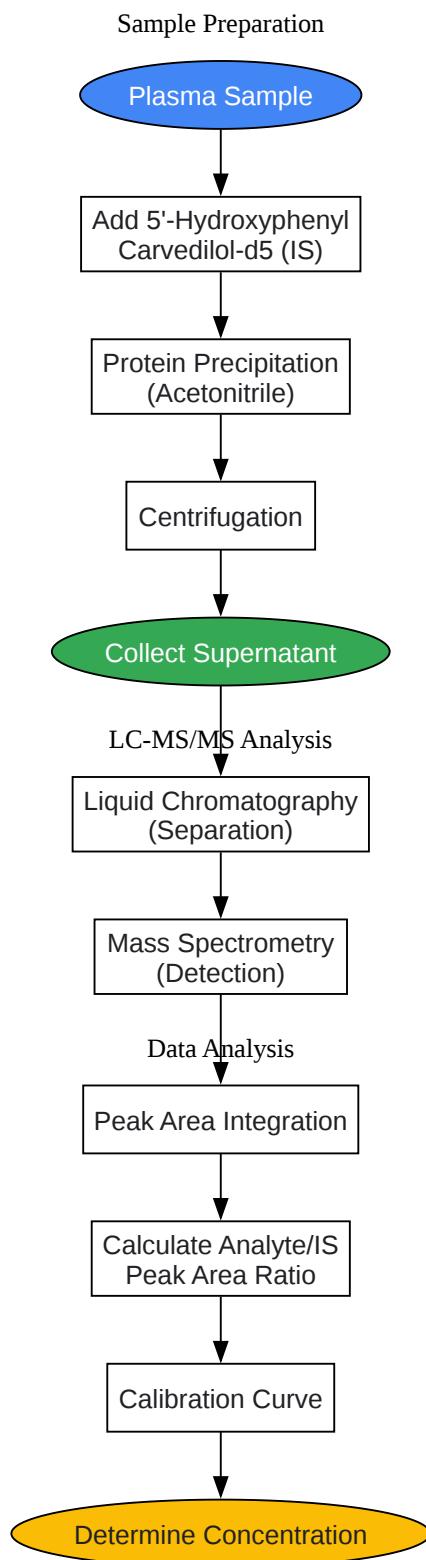
**5'-Hydroxyphenyl Carvedilol-d5** is a stable isotope-labeled form of 5'-Hydroxyphenyl Carvedilol, a significant metabolite of Carvedilol. The incorporation of five deuterium atoms provides a distinct mass signature, making it an invaluable tool in analytical chemistry, particularly in mass spectrometry-based assays.

Property	Value	Reference
CAS Number	1189704-21-9	<a href="#">[1]</a> <a href="#">[2]</a>
Chemical Name	3-[2-[[3-(9H-Carbazol-4-yl)oxy]-2-hydroxypropyl]amino]ethoxy]-4-methoxyphenol	<a href="#">[1]</a>
Molecular Formula	C <sub>24</sub> H <sub>21</sub> D <sub>5</sub> N <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	427.50 g/mol	<a href="#">[1]</a>
Appearance	Tan Solid	<a href="#">[1]</a>
Storage	2-8°C Refrigerator	<a href="#">[1]</a>
Application	Labeled metabolite of Carvedilol for use as an internal standard in analytical and pharmacokinetic research.	<a href="#">[1]</a>

## Metabolic Pathway of Carvedilol

Carvedilol undergoes extensive metabolism in the liver, primarily through aromatic ring oxidation and glucuronidation. The formation of 5'-Hydroxyphenyl Carvedilol is a key step in this pathway, catalyzed mainly by the cytochrome P450 enzyme CYP2D6. This metabolite, along with 4'-Hydroxyphenyl Carvedilol, is one of the major hydroxylated derivatives of the parent drug.



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## References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. 5'-Hydroxyphenyl Carvedilol-d5 | LGC Standards [lgcstandards.com]
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